Step-by-step synthesis protocol for 4-Hydroxy-5-methoxy-1-indanone

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Compound of Interest

Compound Name:	*4-Hydroxy-5-methoxy-1-indanone*
CAS No.:	*66487-71-6*
Cat. No.:	*B3385793*

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An in-depth technical guide and synthetic protocol for the preparation of **4-Hydroxy-5-methoxy-1-indanone**, a critical intermediate and conformationally restricted scaffold used in the study of structure-activity relationships (SAR) for sweet taste receptors and pharmaceutical development.

Introduction & Strategic Rationale

4-Hydroxy-5-methoxy-1-indanone is a conformationally rigid analogue of isovanillyl derivatives. In medicinal chemistry and sensory science, locking the flexible carbon chain of an isovanillyl group into an indanone ring allows researchers to probe the "active conformation" required for receptor binding, as demonstrated in seminal SAR studies on sweet taste receptors by[1].

Synthesizing this specific substitution pattern (4-OH, 5-OMe) is notoriously challenging due to the risk of unwanted lactonization if the phenol is unprotected during cyclization, and the difficulty of regioselective demethylation. To establish a self-validating and high-yielding system, this protocol utilizes a four-step linear sequence starting from the inexpensive and commercially available 2,3-dimethoxybenzaldehyde (o-veratraldehyde).

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Mechanistic Insights: The "Why" Behind the Chemistry

A robust protocol relies on understanding the causality of the reaction pathways. The success of this synthesis hinges on two highly regioselective transformations:

A. Regioselective Friedel-Crafts Cyclization (Step 3) When 3-(2,3-dimethoxyphenyl)propanoic acid is treated with Eaton’s Reagent (P_2O_5 in methanesulfonic acid), an acylium ion is generated. The aromatic ring has two potential sites for electrophilic attack: C4 and C6. However, the C2-methoxy group strongly directs para (to C6), and the C6 position is sterically highly accessible compared to the crowded C4 position. Consequently, cyclization occurs exclusively at C6, seamlessly generating 4,5-dimethoxy-1-indanone. Eaton's reagent is chosen over Polyphosphoric Acid (PPA) because its lower viscosity prevents localized overheating and simplifies the aqueous workup.

B. Electronic Control in Regioselective Demethylation (Step 4) The conversion of 4,5-dimethoxy-1-indanone to **4-hydroxy-5-methoxy-1-indanone** requires the selective cleavage of the C4-methoxy group while leaving the C5-methoxy group intact. This is achieved using the highly specific Methanesulfonic acid/L-Methionine system pioneered by [2].

- The Causality: The carbonyl group at C1 is a strong electron-withdrawing group (EWG). Through resonance, it severely depletes electron density at the ortho (C7) and para (C5) positions. The meta position (C4) is significantly less deactivated.
- The Result: The oxygen atom of the C4-methoxy group remains more basic than the C5-methoxy oxygen. Methanesulfonic acid preferentially protonates the C4-oxygen. L-Methionine, acting as a soft nucleophile via its thioether moiety, executes an S_n2 attack exclusively on the protonated C4-methyl group, yielding the target **4-hydroxy-5-methoxy-1-indanone** with exquisite precision.

Quantitative Reaction Parameters

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Step	Reaction Type	Key Reagents	Temp	Time	Typical Yield
1	Knoevenagel Condensation	Malonic acid, Pyridine, Piperidine	80 °C	4 h	85 - 90%
2	Catalytic Hydrogenation	H_2, 10% Pd/C, Methanol	25 °C	6 h	> 95%
3	Intramolecular Friedel-Crafts	Eaton's Reagent (10 wt% P_2O_5 in $MeSO_3H$)	60 °C	2 h	75 - 80%
4	Regioselective Demethylation	L-Methionine, Methanesulfonic acid	40 °C	24 h	65 - 70%

Synthetic Workflow Visualization

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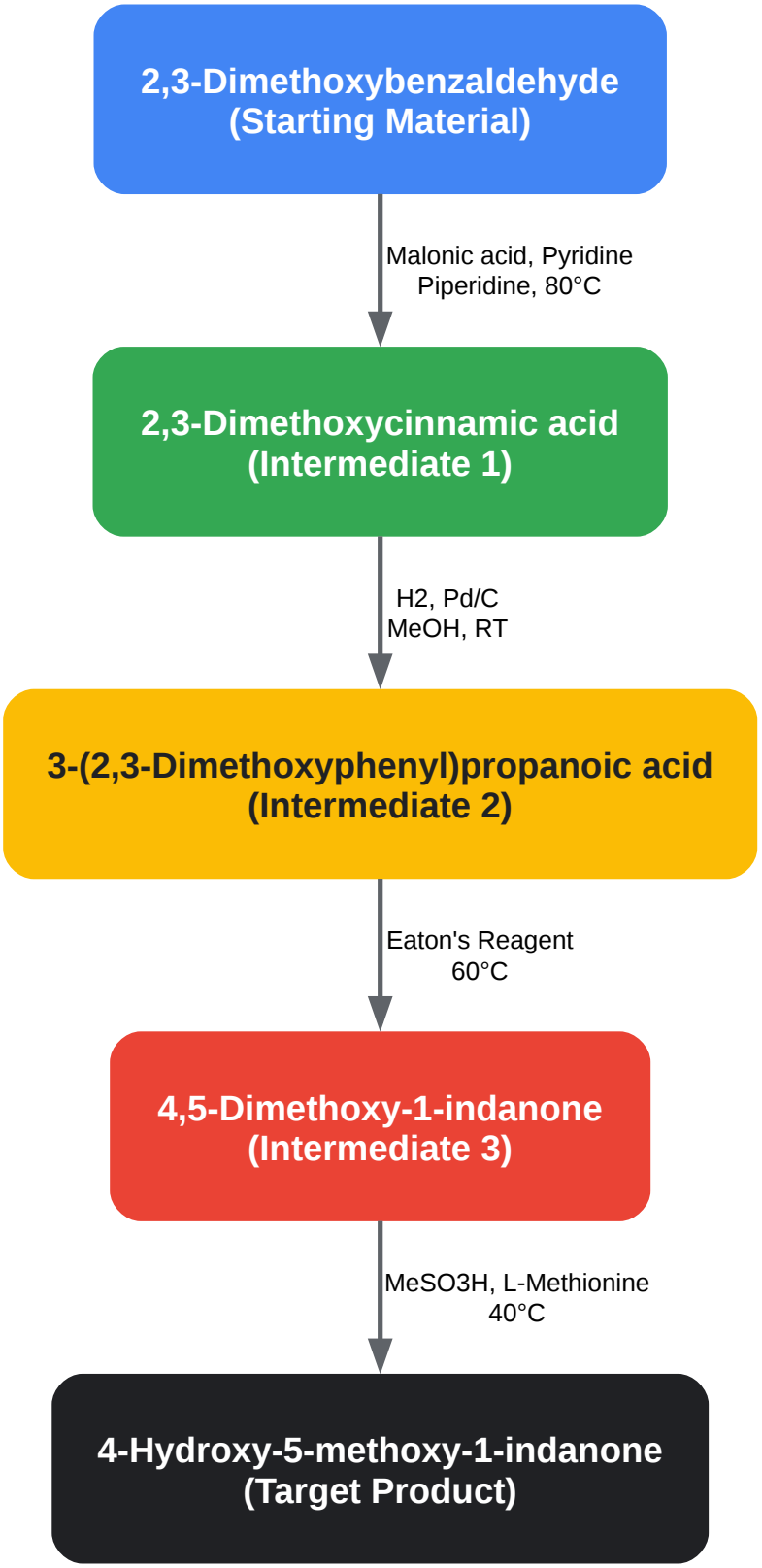

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Synthetic pathway for **4-Hydroxy-5-methoxy-1-indanone** detailing key intermediates and conditions.

Step-by-Step Experimental Protocols

Step 1: Synthesis of 2,3-Dimethoxycinnamic acid

- Setup: In a 500 mL round-bottom flask equipped with a reflux condenser, dissolve 2,3-dimethoxybenzaldehyde (50.0 g, 301 mmol) and malonic acid (47.0 g, 451 mmol, 1.5 eq) in anhydrous pyridine (150 mL).
- Catalysis: Add piperidine (2.5 mL, 25 mmol, 0.08 eq) as the catalyst.
- Reaction: Heat the mixture to 80 °C under an inert nitrogen atmosphere. In-process control: CO_2 gas evolution will be observed. The reaction is complete when gas evolution ceases (typically 3-4 hours).
- Workup: Cool the mixture to room temperature and pour it slowly into a vigorously stirred mixture of crushed ice (400 g) and concentrated HCl (150 mL) to neutralize the pyridine.
- Isolation: Collect the resulting white precipitate via vacuum filtration. Wash the filter cake thoroughly with cold water (3 × 100 mL) and dry under vacuum at 50 °C to afford 2,3-dimethoxycinnamic acid as a white crystalline solid.

Step 2: Synthesis of 3-(2,3-Dimethoxyphenyl)propanoic acid

- Setup: Transfer the 2,3-dimethoxycinnamic acid (50.0 g, 240 mmol) to a hydrogenation vessel and dissolve in HPLC-grade methanol (300 mL).
- Catalyst Addition: Carefully add 10% Palladium on Carbon (Pd/C) (5.0 g). Safety Note: Pd/C is highly pyrophoric when dry; add under a blanket of nitrogen.
- Reaction: Purge the vessel with nitrogen, then introduce hydrogen gas. Maintain a hydrogen atmosphere (balloon or 30 psi in a Parr shaker) at room temperature for 6 hours.
- Workup: Filter the reaction mixture through a tightly packed pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional methanol (100 mL).

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- Isolation: Concentrate the filtrate under reduced pressure to yield 3-(2,3-dimethoxyphenyl)propanoic acid as a viscous colorless oil that crystallizes upon standing.

Step 3: Synthesis of 4,5-Dimethoxy-1-indanone

- Setup: In a 250 mL round-bottom flask, place 3-(2,3-dimethoxyphenyl)propanoic acid (30.0 g, 142 mmol).
- Cyclization: Add Eaton's Reagent (10 wt% phosphorus pentoxide in methanesulfonic acid, 120 mL). Stir the mixture to ensure complete dissolution.
- Reaction: Heat the dark solution to 60 °C for 2 hours. In-process control: Monitor by TLC (Hexanes:EtOAc 7:3). The starting material spot will disappear, replaced by a lower-Rf UV-active spot.
- Workup: Cool the mixture to room temperature and pour it very slowly over vigorously stirred crushed ice (500 g). Caution: Highly exothermic quench.
- Isolation: Extract the aqueous mixture with Dichloromethane (DCM) (3 × 150 mL). Wash the combined organic layers with saturated aqueous $NaHCO_3$ (until pH > 7), followed by brine. Dry over anhydrous Na_2SO_4, filter, and concentrate to afford 4,5-dimethoxy-1-indanone as a pale yellow solid.

Step 4: Regioselective Demethylation to 4-Hydroxy-5-methoxy-1-indanone

- Setup: In a 100 mL round-bottom flask, dissolve 4,5-dimethoxy-1-indanone (10.0 g, 52 mmol) in methanesulfonic acid ($MeSO_3H$) (40 mL).
- Reagent Addition: Add L-Methionine (15.5 g, 104 mmol, 2.0 eq) to the stirring solution.
- Reaction: Heat the mixture to 40 °C and stir under nitrogen for 24 to 48 hours. In-process control: Monitor by TLC or LC-MS. The reaction progresses slowly to ensure regioselectivity; do not exceed 45 °C to prevent cleavage of the C5-methoxy group.
- Workup: Once complete, pour the reaction mixture into ice water (200 mL). Extract the aqueous phase with Ethyl Acetate (3 × 100 mL).

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- Purification: Wash the combined organic layers with water and brine, dry over Na_2SO_4, and concentrate. Purify the crude residue via flash column chromatography (Silica gel, Hexanes:EtOAc gradient 8:2 to 1:1) to isolate pure **4-hydroxy-5-methoxy-1-indanone**.

- Validation: ^1H NMR ($CDCl_3$) will show the disappearance of one methoxy singlet (~3.90 ppm) and the appearance of a broad phenolic -OH singlet (~5.80 ppm), confirming successful monodemethylation.

References

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